

Personal protective equipment for handling Saralasin acetate anhydrous

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Compound of Interest

Compound Name: Saralasin acetate anhydrous

Cat. No.: B15177700

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Essential Safety and Handling Guide for Saralasin Acetate Anhydrous

FOR RESEARCH USE ONLY. Not for use in humans.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Saralasin acetate anhydrous**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risk and ensuring the integrity of research.

Immediate Safety and Personal Protective Equipment (PPE)

While **Saralasin acetate anhydrous** is not classified as a hazardous substance according to the Globally Harmonised System (GHS), adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.

Recommended Personal Protective Equipment

Proper PPE is the first line of defense against potential exposure. The following equipment should be worn at all times when handling **Saralasin acetate anhydrous**:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	with side shields
Hand Protection	Gloves	Nitrile gloves recommended
Respiratory Protection	Respirator	N95 (US) or equivalent, especially when handling the powder form to avoid inhalation of dust.
Body Protection	Lab Coat	Standard laboratory coat

Health and Safety Information

Parameter	Value	Reference
Acute Toxicity	LD50 (intravenous, mouse)	1171 mg/kg
GHS Classification	Not a hazardous substance or mixture	

First Aid Measures

In the event of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and water.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Operational Plans

Handling and Storage

Proper handling and storage are vital for maintaining the stability and integrity of **Saralasin acetate anhydrous**.

Aspect	Procedure
Handling	<ul style="list-style-type: none">- Handle in a well-ventilated area, preferably in a chemical fume hood, especially when working with the powder form to minimize inhalation.- Avoid contact with skin, eyes, and clothing.- Keep container tightly closed when not in use.
Storage	<ul style="list-style-type: none">- Store in a tightly sealed container in a cool, dry, and well-ventilated area.- Protect from light.- Recommended long-term storage temperature is -20°C.

Spill Response Plan

In the event of a spill, follow these steps to ensure safe cleanup:

- **Evacuate and Ventilate:** Evacuate the immediate area of the spill and ensure adequate ventilation.
- **Wear Appropriate PPE:** Before cleaning up, don the recommended PPE (safety glasses, gloves, lab coat, and respirator).
- **Contain the Spill:** For powdered spills, gently cover with an absorbent material to avoid generating dust. For liquid spills, use an inert absorbent material.
- **Clean Up:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable laboratory disinfectant or detergent and water.

- **Dispose:** Dispose of all contaminated materials, including cleaning supplies and PPE, as hazardous waste.

Disposal Plan

Dispose of **Saralasin acetate anhydrous** and any contaminated materials in accordance with institutional, local, state, and federal regulations for chemical waste.

Waste Type	Disposal Procedure
Unused Product	- Collect in a clearly labeled, sealed container for chemical waste. - Do not dispose of down the drain or in general waste.
Contaminated Materials	- Includes items such as pipette tips, vials, gloves, and absorbent materials. - Collect in a designated and clearly labeled hazardous waste container.

Physicochemical and Solubility Data

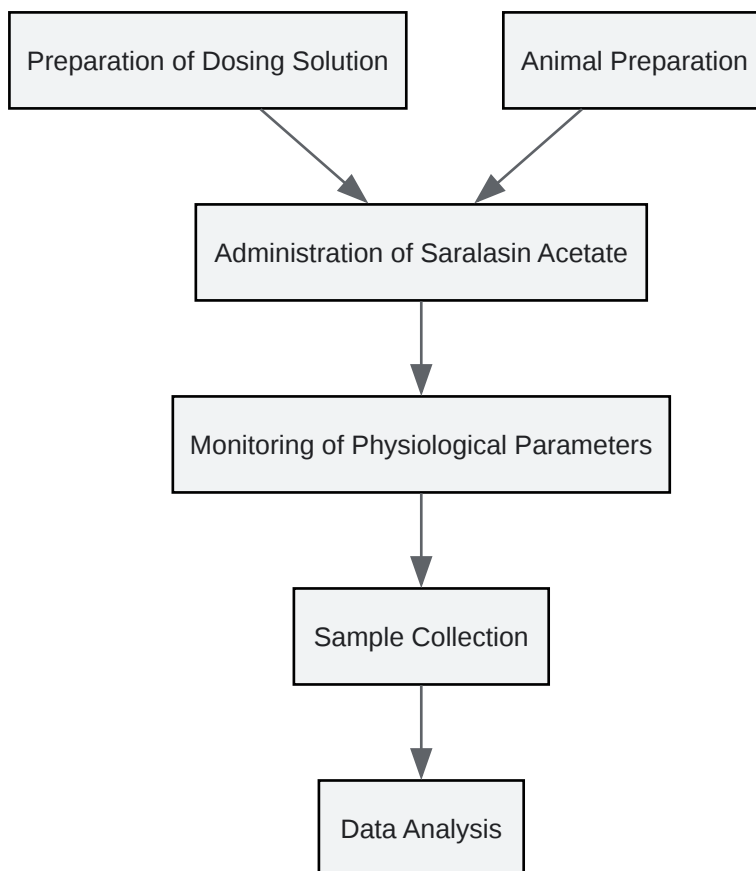
Property	Value	Reference
Molecular Formula	C44H69N13O12	[1]
Molecular Weight	972.1 g/mol	[1]
Appearance	White to off-white powder	
Solubility in DMSO	100 mg/mL (100.99 mM)	[2]
Solubility in Saline (0.9% NaCl)	100 mg/mL (101.00 mM)	[2]

Experimental Protocols

Saralasin acetate is a competitive angiotensin II antagonist and is often used in hypertension research.[2] While specific experimental protocols will vary depending on the research objectives, a general workflow for in vivo administration is outlined below.

In Vivo Administration Workflow

General Workflow for In Vivo Administration of Saralasin Acetate



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Caption: General workflow for in vivo experiments using Saralasin acetate.

Disclaimer: This information is intended for guidance only and may not be exhaustive. It is the responsibility of the user to conduct a thorough risk assessment and implement appropriate safety measures based on their specific laboratory conditions and experimental protocols. Always consult your institution's safety office for specific guidance.

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References

- 1. Saralasin acetate anhydrous | C44H69N13O12 | CID 16051934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
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